

Safe laboratory handling and storage of phenethyl bromide

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Compound of Interest

Compound Name: Phenethyl bromide

Cat. No.: B041541

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Technical Support Center: Phenethyl Bromide

This guide provides essential safety information, troubleshooting, and handling protocols for **phenethyl bromide** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **phenethyl bromide** and what are its primary hazards?

Phenethyl bromide (CAS No: 103-63-9), also known as (2-bromoethyl)benzene, is an organic compound commonly used as an intermediate in the synthesis of pharmaceuticals and other chemicals.^{[1][2]} It is a colorless to pale yellow liquid.^{[2][3][4]} The primary hazards associated with **phenethyl bromide** are:

- Harmful if swallowed (Acute toxicity, Oral, Category 4).^{[3][5][6][7]}
- Causes serious eye irritation (Eye irritation, Category 2).^{[3][5][6]}
- Causes skin irritation.^{[6][7][8]}
- May cause respiratory tract irritation.^{[1][7]}

Q2: What are the correct storage conditions for **phenethyl bromide**?

Proper storage is crucial to maintain the stability and integrity of **phenethyl bromide**.

- Temperature: Store in a refrigerator at 2°C - 8°C.[1][3]
- Atmosphere: It should be stored under an inert gas, such as nitrogen.[3][4]
- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][4][5][8]
- Protection: Protect from light, heat, and moisture, as the compound is light-sensitive and hygroscopic.[3][4][9]
- Incompatibilities: Store away from strong oxidizing agents.[1][8][10]

Q3: What Personal Protective Equipment (PPE) is required when handling **phenethyl bromide**?

To minimize exposure risk, the following PPE must be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[5][8]
- Hand Protection: Use compatible, chemical-resistant gloves.[3][5]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[4][5]
- Respiratory Protection: Handling should occur in a well-ventilated area, preferably a chemical fume hood.[5][6] If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH/MSHA-approved respirator.[3][5]

Q4: What are the first-aid procedures in case of accidental exposure?

Immediate action is critical in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3] Remove contact lenses if present and easy to do.[3][5] Seek immediate medical attention from an ophthalmologist.[3]
- Skin Contact: Remove all contaminated clothing immediately.[6] Wash the affected area with plenty of soap and water for at least 15 minutes.[3][10] If skin irritation persists, consult a physician.[8][10]

- Inhalation: Move the person to fresh air and keep them warm and at rest.[3] If breathing is difficult or has stopped, administer artificial respiration.[3][10] Seek immediate medical attention.[10]
- Ingestion: Rinse the mouth thoroughly with water.[3][5] Do NOT induce vomiting.[8] Call a poison control center or physician immediately for treatment advice.[3][5]

Q5: How should I dispose of **phenethyl bromide** waste?

All waste material must be treated as hazardous.

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[3][5]
- A recommended method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Do not allow the chemical to enter drains, soil, or surface water.[3][9]

Troubleshooting Guide

Problem: The **phenethyl bromide** in the bottle has developed a pale yellow color. Is it still pure enough for my experiment?

- Analysis: **Phenethyl bromide** is sensitive to light and air and may degrade over time, which can cause a color change.[4][9] This discoloration could indicate the formation of impurities that may interfere with sensitive reactions.
- Recommendation: For reactions requiring high purity, it is advisable to purify the material (e.g., by distillation) before use or to use a new, unopened bottle. For less sensitive applications, a small-scale test reaction may be warranted to see if the material's quality is still acceptable. Always handle the material, regardless of color, with the standard safety precautions.

Problem: I suspect a small, contained spill inside the chemical fume hood. What is the correct cleanup procedure?

- Analysis: Even small spills must be handled promptly and safely to prevent exposure.

- Recommendation:
 - Ensure the fume hood sash is in the proper position and ventilation is running.
 - Wear the appropriate PPE, including gloves, goggles, and a lab coat.[\[8\]](#)
 - Contain the spill using an inert absorbent material like sand, diatomite, or universal binders.[\[6\]](#)[\[8\]](#)
 - Carefully collect the absorbed material into a suitable, sealable container labeled for hazardous waste disposal.[\[3\]](#)[\[8\]](#)
 - Wipe the spill area clean with a suitable solvent (following lab protocols) and then wash with soap and water.
 - Dispose of all contaminated materials (absorbent, wipes, gloves) as hazardous waste according to institutional guidelines.[\[3\]](#)

Physicochemical Data

The following table summarizes key quantitative data for **phenethyl bromide**.

| Property | Value | Source(s) |
|---------------------|---------------------------------------|---|
| CAS Number | 103-63-9 | [3] [10] [11] |
| Molecular Formula | C ₈ H ₉ Br | [1] [3] [11] |
| Molecular Weight | 185.06 g/mol | [3] [11] |
| Appearance | Colorless to pale yellow clear liquid | [2] [3] [4] |
| Boiling Point | 220-221 °C | [1] [3] [11] |
| Melting Point | -56 °C | [1] |
| Flash Point | 96 °C (Closed Cup) | [3] [4] |
| Density | 1.355 g/cm ³ at 25°C | [1] [3] [11] |
| Storage Temperature | 2°C - 8°C | [1] [3] |

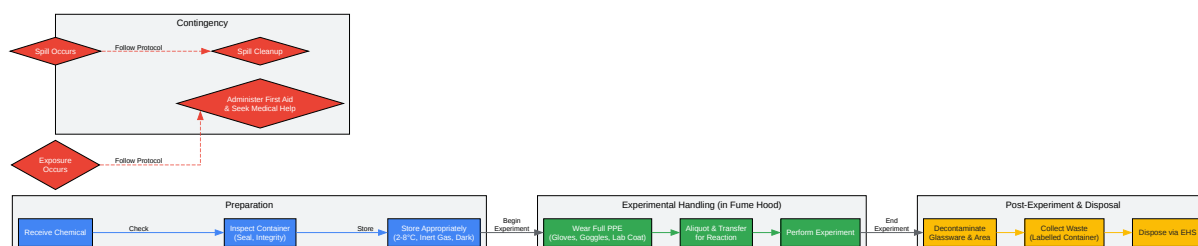
General Protocol for Handling Phenethyl Bromide in an Experimental Setup

Note: This is a generalized safety protocol for handling the substance. Specific experimental methodologies should be derived from established literature or validated internal procedures.

- Preparation and Pre-Use Check:
 - Before retrieving from storage, ensure the work area (chemical fume hood) is clean and uncluttered.
 - Confirm that safety equipment, such as an eyewash station and safety shower, is accessible and operational.[\[10\]](#)
 - Gather all necessary PPE and inspect it for integrity.
 - Retrieve the **phenethyl bromide** from its 2°C - 8°C storage.[\[3\]](#) Check the container for any signs of damage or leakage.
- Aliquoting and Transfer:
 - Perform all transfers and measurements of **phenethyl bromide** inside a certified chemical fume hood to prevent inhalation of vapors.[\[5\]](#)
 - If the substance is stored under an inert gas, use appropriate techniques (e.g., syringe transfer) to maintain the inert atmosphere and prevent exposure to air and moisture.[\[3\]](#)
 - Ground equipment to prevent static discharge if large quantities are being handled.
 - Keep the primary container tightly sealed when not in use.[\[3\]](#)
- During Reaction:
 - Set up the reaction apparatus within the fume hood.
 - Continuously monitor the reaction. Do not leave it unattended.
 - Avoid contact with incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[10\]](#)

- Post-Reaction and Cleanup:
 - Quench the reaction according to the specific experimental protocol.
 - All glassware that came into contact with **phenethyl bromide** must be decontaminated before being removed from the fume hood.
 - Collect all liquid and solid waste containing **phenethyl bromide** into designated, properly labeled hazardous waste containers.^[3]
- Storage and Disposal:
 - Return the primary container of **phenethyl bromide** to its designated cold storage location (2°C - 8°C) promptly after use.^[3]
 - Ensure the container is tightly sealed and stored under inert gas if required.^[3]
 - Arrange for the pickup of hazardous waste containers according to institutional environmental health and safety procedures.

Visual Workflow



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Caption: Logical workflow for the safe handling lifecycle of **phenethyl bromide**.

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